

Personal protective equipment for handling Dihydrolinalool

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydrolinalool

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Essential Safety and Handling Guide for Dihydrolinalool

For laboratory professionals, including researchers, scientists, and drug development experts, ensuring safe handling of chemicals is paramount. This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **Dihydrolinalool**, fostering a culture of safety and building trust in laboratory practices.

Physicochemical Properties

Understanding the properties of **Dihydrolinalool** is the first step toward safe handling.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O	[1][2]
Molar Mass	156.27 g/mol	[2]
Appearance	Colorless liquid	[2][3]
Density	0.857 to 0.863 g/mL at 25 °C	[4]
Boiling Point	191.00 to 193.00 °C at 760.00 mm Hg	[5]
Flash Point	178.0 °F (81.1 °C) Closed Cup	[5][6]
Water Solubility	1.45 g/L (25 °C)	[3]
Solubility	Soluble in alcohol, propylene glycol, non-volatile oil, and mineral oil; miscible in ethanol and ether. Almost insoluble in water and glycerin.	[3][5]

Hazard Identification and Personal Protective Equipment (PPE)

Dihydrolinalool is a combustible liquid that may be harmful in contact with skin and cause mild skin and eye irritation.[6] Therefore, appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to prevent splashes to the eyes. [7]
Hand Protection	Nitrile Gloves	Inspect gloves for tears or holes before use.[8] Change gloves frequently and immediately if contaminated.[8]
Body Protection	Flame-Resistant Laboratory Coat	A lab coat made of a flame-resistant material is recommended.[9] Avoid synthetic materials that can melt.[8]
Footwear	Closed-Toe Shoes	Shoes must fully cover the feet to protect against spills.[8][9]
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	To avoid the buildup of flammable vapors, always handle Dihydrolinalool in a properly functioning chemical fume hood.[8][10]

Safe Handling and Operational Plan

Adherence to safe handling practices is crucial for minimizing risks associated with this combustible liquid.

Engineering Controls:

- Work in a well-ventilated area.[7] For procedures with a risk of generating aerosols or vapors, a chemical fume hood is required.[10]
- All equipment used when handling the product must be grounded to prevent static discharges.[6]

- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[6]

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have an emergency eyewash station and safety shower readily accessible.
- Transferring: When transferring **Dihydrolinalool**, do so carefully to avoid splashing. For larger quantities, use a grounded pump or dispensing system.
- Heating: If heating is required, use a water bath, heating mantle, or oil bath. Never use an open flame.[8]
- Storage: Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.[7] Keep containers tightly closed when not in use.[7]

Spill Management Workflow

In the event of a spill, a clear and immediate response is critical. The following workflow provides a step-by-step guide for managing a **Dihydrolinalool** spill.

Caption: Workflow for managing a **Dihydrolinalool** spill.

Disposal Plan

Proper disposal of **Dihydrolinalool** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- All **Dihydrolinalool** waste, including unused product and contaminated materials (e.g., absorbent pads, gloves), must be collected in a designated, properly labeled, and sealed container.
- Never return spilled material to the original container for re-use.[6]

Disposal Procedure:

- Labeling: Ensure the waste container is clearly labeled with "Hazardous Waste" and the contents ("**Dihydrolinalool**").
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Dispose of the contents and the container in accordance with all local, regional, national, and international regulations.[6] This material and its container must be disposed of as hazardous waste.[6] It is recommended to entrust the disposal to a licensed waste disposal company.[10]

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- To cite this document: BenchChem. [Personal protective equipment for handling Dihydrolinalool]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598387#personal-protective-equipment-for-handling-dihydrolinalool]

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